

Technical Safety & Handling Guide: 1-(Trifluoroacetyl)piperidine-4-propionic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-Trifluoroacetyl piperidine-4-propionic acid*

Cat. No.: *B13507274*

[Get Quote](#)

Core Directive & Scientific Context

This guide addresses the technical safety, handling, and physicochemical properties of 1-(Trifluoroacetyl)piperidine-4-propionic acid. As a specialized building block often used in the synthesis of peptidomimetics and PROTAC linkers, this compound combines the lipophilic, electron-withdrawing nature of a trifluoroacetamide with the hydrophilic, reactive functionality of a carboxylic acid.

Editorial Note: Due to the specialized nature of this intermediate, specific public toxicological datasets are limited. The protocols below are derived from Structure-Activity Relationship (SAR) analysis of close analogs (e.g., 1-(Trifluoroacetyl)piperidine and Piperidine-4-propionic acid) and standard Good Laboratory Practice (GLP) for fluorinated organic acids.

Chemical Identification & Properties

Nomenclature & Structure[1][2][3]

- Chemical Name: 1-(2,2,2-Trifluoroacetyl)piperidine-4-propionic acid

- Synonyms: 3-[1-(Trifluoroacetyl)piperidin-4-yl]propanoic acid; N-TFA-piperidine-4-propionic acid.
- CAS Number: Not broadly listed (Analog Reference: 1-(Trifluoroacetyl)piperidine-4-carboxylic acid CAS 126501-70-0).[1]
- Molecular Formula: $C_{15}H_{18}F_3NO_4$

[2][3]

- Molecular Weight: 253.22 g/mol [3]

Physicochemical Data (Predicted)

Property	Value / Description	Confidence
Physical State	Solid (likely crystalline powder) or viscous oil	High (based on MW/Polarity)
Melting Point	95–115 °C	Medium (Analog extrapolation)
Boiling Point	~390–410 °C (at 760 mmHg)	High (Calculated)
Acidity (pKa)	~4.8 (Carboxylic acid moiety)	High
LogP	~1.2 – 1.5	Medium
Solubility	Soluble in DMSO, MeOH, DCM; Sparingly soluble in water (acidic pH).[3][4]	High

Hazard Identification (GHS Classification)

Based on the functional groups (Carboxylic Acid + Trifluoroacetamide), the following GHS classifications are assigned for risk management.

Signal Word: WARNING

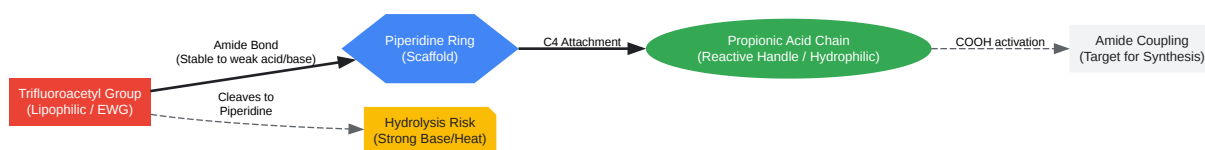
Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Cat 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Cat 3	May cause respiratory irritation.	H335

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Structural Logic & Reactivity (Visualized)

The following diagram illustrates the chemical connectivity and potential reactivity hotspots critical for stability and synthesis.



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition highlighting the stable amide core and the reactive carboxylic acid tail.

Handling & Storage Protocols

Storage Conditions

- Temperature: Refrigerator ().
- Atmosphere: Inert gas (Argon or Nitrogen) recommended. While the TFA group stabilizes the amine, the carboxylic acid can be hygroscopic.
- Container: Tightly sealed glass vial; avoid metal containers due to potential acid corrosion over long periods.

Experimental Handling (SOP)

Objective: Safe weighing and dissolution for biological assay or synthesis.

- PPE: Nitrile gloves (double gloving recommended), lab coat, safety glasses with side shields.
- Weighing: Use an analytical balance inside a chemical fume hood. The compound may be electrostatic; use an antistatic gun if necessary.
- Solubilization:
 - Stock Solution: Dissolve in 100% DMSO to reach 10-50 mM.
 - Aqueous Dilution: Dilute into buffer (PBS) immediately prior to use. Ensure pH is adjusted if concentration is high, as the free acid will lower pH.
- Waste Disposal: Dispose of as halogenated organic chemical waste. Do not pour down the drain.

Emergency Response Measures

First Aid

- Eye Contact: Immediately flush with active running water for 15 minutes. The acidic nature requires thorough irrigation to prevent corneal etching.

- Skin Contact: Wash with mild soap and water. If redness persists (dermatitis), seek medical attention.
- Inhalation: Move to fresh air. If wheezing occurs, support breathing and consult a physician (indicative of respiratory tract irritation).

Firefighting

- Media: Dry chemical,

, water spray, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition emits toxic fumes:
 - Hydrogen Fluoride (HF)
 - Nitrogen Oxides ()
 - Carbon Monoxide (CO)
- Gear: Wear self-contained breathing apparatus (SCBA). Warning: HF gas is extremely corrosive and toxic; full skin protection is mandatory.

Toxicological & Ecological Information

Toxicological Profile (Inferred)

- Acute Toxicity: Likely low to moderate. Analog 1-(Trifluoroacetyl)piperidine (CAS 340-07-8) has an oral

in the range of 50-300 mg/kg (Category 3), suggesting the propionic acid derivative may share similar bioactivity but likely lower toxicity due to increased polarity and rapid renal clearance.
- Sensitization: No data available. Treat as a potential sensitizer.
- Carcinogenicity: Not listed by IARC, NTP, or OSHA.

Environmental Fate

- **Biodegradability:** The propionic acid chain is readily biodegradable. However, the trifluoroacetyl moiety is persistent (PFAS-related substructure).
- **Aquatic Toxicity:** Prevent entry into waterways. Fluorinated organics can bioaccumulate in specific aquatic niches.

References

- Sigma-Aldrich. (2025). Safety Data Sheet: 1-(Trifluoroacetyl)piperidine-4-carboxylic acid. MilliporeSigma. [Link](#)
- PubChem. (2025).[5][6] Compound Summary: 1-(Trifluoroacetyl)piperidine (CID 5181830). National Center for Biotechnology Information. [Link](#)
- ECHA. (2024). C&L Inventory: 1-Piperidinepropionic acid. European Chemicals Agency.[5][6] [Link](#)
- TCI Chemicals. (2024). Product Specification: N-TFA-Piperidine Derivatives. Tokyo Chemical Industry. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-(2,2,2-Trifluoroacetyl)piperidine-4-carboxylic acid | 126501-70-0 [sigmaaldrich.com]
- 2. 2679832-44-9 | (S)-2-Cyclohexyl-2-(2,2,2-trifluoroacetamido)acetic acid - AiFChem [aifchem.com]
- 3. molcore.com [molcore.com]
- 4. CAS 340-07-8: 1-(trifluoroacetyl)piperidine | CymitQuimica [cymitquimica.com]
- 5. 1-(Trifluoroacetyl)piperidin-4-one | C7H8F3NO2 | CID 15080943 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [6. 1-Trifluoroacetyl piperidine | C7H10F3NO | CID 5181830 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 1-(Trifluoroacetyl)piperidine-4-propionic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13507274/docs#technical-safety-handling-guide-1-trifluoroacetyl-piperidine-4-propionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)